

Technical Guide: Safety and Handling of 4-Chloro-5-methoxyindoline[1][2]

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Compound of Interest

Compound Name: 4-Chloro-5-methoxyindoline

Cat. No.: B11911036

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Introduction & Compound Profile

4-Chloro-5-methoxyindoline (CAS: 905274-10-4) is a specialized heterocyclic building block used primarily in the synthesis of bioactive small molecules, particularly kinase inhibitors and MDM2 antagonists.[1][2] Structurally, it consists of a dihydroindole (indoline) core substituted with a chlorine atom at the C4 position and a methoxy group at the C5 position.

Unlike its fully aromatic indole counterpart, the indoline scaffold contains a secondary amine and two sp³-hybridized carbons (C2 and C3).[2] This structural nuance dictates its specific handling requirements: it is significantly more prone to oxidative dehydrogenation (reverting to the indole) and nucleophilic degradation than the corresponding indole.

Physicochemical Summary

Property	Specification
CAS Number	905274-10-4
Molecular Formula	C ₉ H ₁₀ ClNO
Molecular Weight	183.63 g/mol
Physical State	Off-white to pale yellow solid (low melting point possible)
Solubility	Soluble in DMSO, DCM, Methanol; insoluble in water
Stability	Air-sensitive (prone to oxidation); Light-sensitive

Hazard Identification (GHS Classification)

While specific toxicological data for this exact isomer is limited, "read-across" methodology from structurally similar halogenated indolines (e.g., 5-methoxyindoline, 4-chloroindole) indicates the following hazard profile. Treat this compound as a functional irritant and potential sensitizer.

Core Hazards[1][2][3]

- Acute Toxicity (Oral): Category 4 (H302) – Harmful if swallowed.
- Skin Corrosion/Irritation: Category 2 (H315) – Causes skin irritation.
- Serious Eye Damage/Irritation: Category 2A (H319) – Causes serious eye irritation.
- STOT-SE: Category 3 (H335) – May cause respiratory irritation.[1][2]

The "Hidden" Hazard: Oxidative Instability

The primary technical risk is not just toxicity, but chemical integrity. Indolines are thermodynamic precursors to indoles. Exposure to atmospheric oxygen, catalyzed by light or trace metals on silica gel, accelerates the dehydrogenation of **4-chloro-5-methoxyindoline** to 4-chloro-5-methoxyindole.[1][2] This impurity is difficult to separate and can alter the biological potency of the final drug candidate.

Engineering Controls & Personal Protective Equipment (PPE)[2]

Hierarchy of Controls

- Containment: All weighing and transfer operations must occur inside a certified chemical fume hood.
- Inert Atmosphere: For storage and reactions lasting >1 hour, use nitrogen or argon blanketing.

PPE Selection Matrix

The choice of gloves is critical. Standard nitrile gloves offer protection against the solid, but if the compound is dissolved in chlorinated solvents (DCM, Chloroform) common in indoline chemistry, nitrile provides insufficient permeation resistance.

Task	Recommended Glove Material	Rationale
Weighing Solid	Nitrile (Double gloved)	Protection against dust; tactile sensitivity.[1][2]
Synthesis (DCM/THF)	Silver Shield® (Laminate) or Viton®	Chlorinated solvents permeate nitrile in <5 mins.
Waste Disposal	Thick Nitrile (≥ 8 mil)	Mechanical strength for handling containers.

Operational Protocols

Protocol A: Safe Weighing & Transfer

- Static Control: Indoline solids can be static-prone.[1] Use an anti-static gun or polonium strip if the powder disperses.
- Minimizing Exposure: Do not weigh on an open bench. Taring should be done inside the hood.

- Dissolution: If preparing a stock solution, add the solvent (e.g., DMSO) immediately after weighing to reduce surface area exposure to air.

Protocol B: Reaction Setup (Inert Conditions)

Because electron-rich indolines oxidize easily, standard "open-flask" chemistry is discouraged.

[1][2]

- Glassware Prep: Oven-dry all glassware (>120°C) to remove moisture.[1]
- Purging: Evacuate the reaction vessel and backfill with Nitrogen/Argon three times (3x) before adding the indoline.
- Solvent: Use anhydrous, degassed solvents. Dissolved oxygen in reagent-grade solvents is sufficient to initiate degradation.[1]

Protocol C: Storage & Stability

- Temperature: Store at 2–8°C (Refrigerator).
- Atmosphere: Store under inert gas (Argon preferred due to density).
- Container: Amber glass vials with Teflon-lined caps to prevent light degradation and cap corrosion.[1]

Emergency Response & Decontamination

Spills (Solid)[1][2]

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE: Don N95 respirator (or P100) and double nitrile gloves.
- Cleanup: Do not dry sweep (creates dust). Cover spill with wet paper towels (soaked in water or mild detergent) to dampen, then scoop into a hazardous waste bag.
- Surface Decon: Wipe surface with 10% ethanol followed by soap and water.

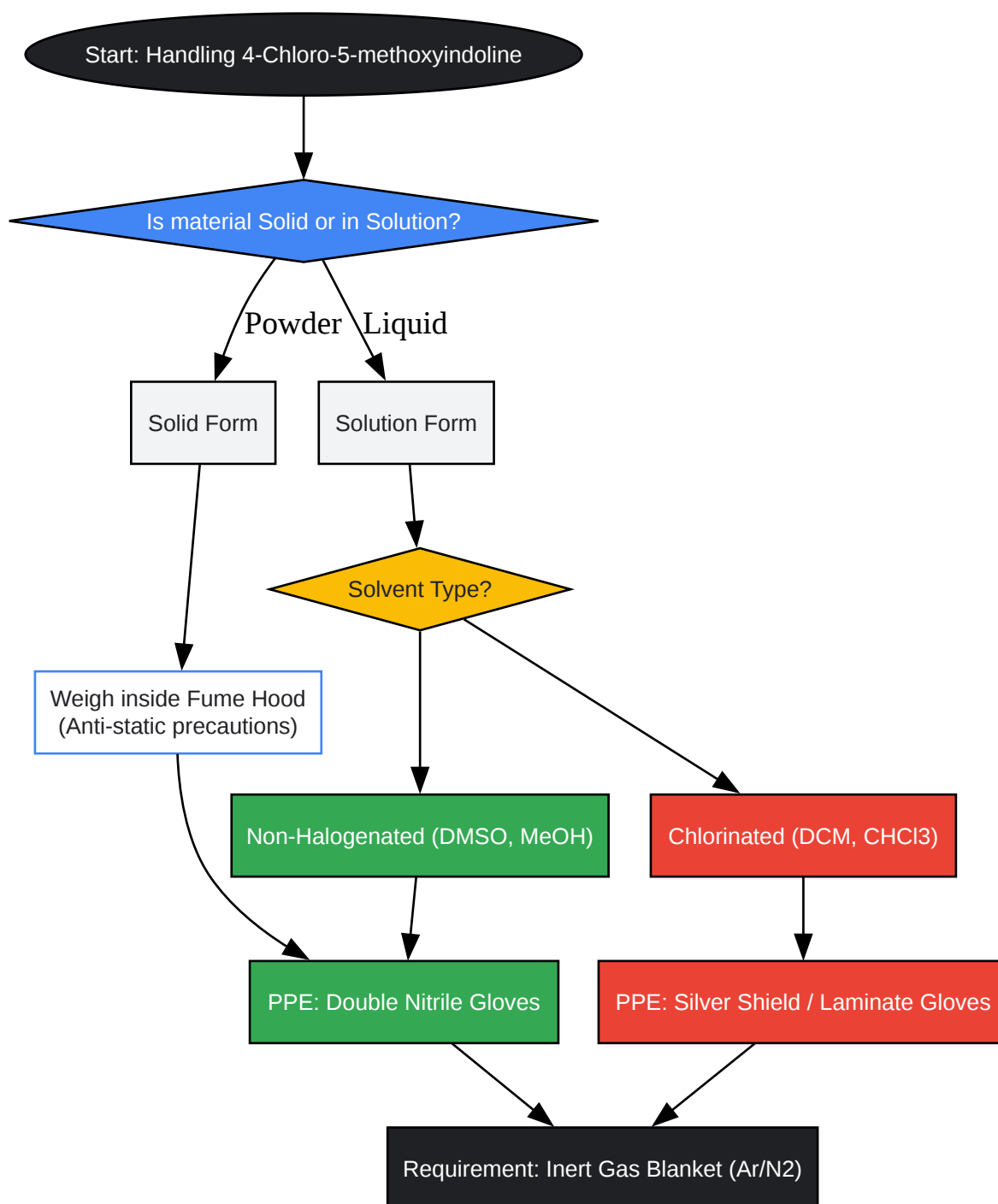
Exposure[1][2][4][5][6][7]

- Eye Contact: Rinse immediately with water for 15 minutes.^[1] Note: Indolines are basic; rapid irrigation is vital to prevent corneal damage.^[1]
- Skin Contact: Wash with soap and water.^{[1][3]} Avoid alcohol-based hand sanitizers immediately after exposure, as they may enhance dermal absorption.^{[1][2]}

Visualizations

Diagram 1: Safety Decision Logic (Handling & PPE)

This workflow ensures the researcher selects the correct containment based on the state of the material.

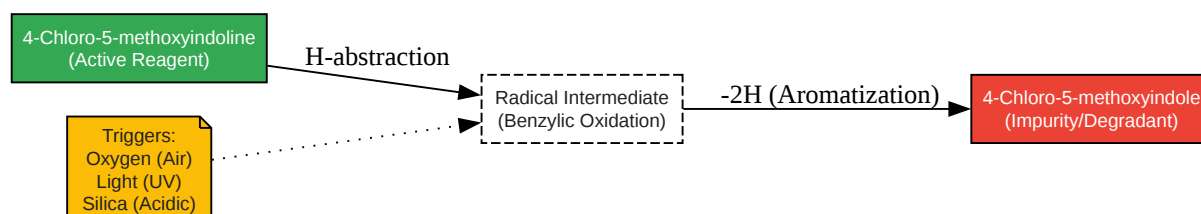


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Caption: Decision matrix for PPE selection and engineering controls based on physical state and solvent compatibility.[1][2]

Diagram 2: Degradation Pathway (The "Why" behind Inert Storage)

Understanding the oxidation risk is crucial for experimental success.



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Caption: Oxidative dehydrogenation pathway converting the indoline to the aromatic indole upon air/light exposure.[1][2]

References

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- To cite this document: BenchChem. [Technical Guide: Safety and Handling of 4-Chloro-5-methoxyindoline[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11911036/docs#technical-guide-safety-and-handling-of-4-chloro-5-methoxyindoline-1-2\]](https://www.benchchem.com/product/b11911036/docs#technical-guide-safety-and-handling-of-4-chloro-5-methoxyindoline-1-2)

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